

Technical Monograph: 3-Chloro-2-methylphenylthioacetic Acid

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Compound of Interest

Compound Name: 2-[(3-Chloro-2-methylphenyl)thio]acetic acid

CAS No.: 6375-67-3

Cat. No.: B1621126

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Identity, Synthesis, and Application in Heterocyclic Chemistry

Executive Summary

3-Chloro-2-methylphenylthioacetic acid (CAS: 6375-67-3) is a specialized organosulfur intermediate primarily utilized in the synthesis of substituted benzothiophenes.^{[1][2]} As a bifunctional molecule containing both a carboxylic acid and a sulfide linker attached to a sterically crowded phenyl ring, it presents unique challenges and opportunities in medicinal chemistry. This guide provides a rigorous analysis of its nomenclature, synthetic protocols, and its critical role as a scaffold for developing sulfur-containing heterocycles.

Nomenclature and Structural Analysis

While commonly referred to as "3-Chloro-2-methylphenylthioacetic acid," the rigorous IUPAC nomenclature prioritizes the carboxylic acid as the principal functional group, treating the sulfur moiety as a substituent.

Systematic IUPAC Derivation

- Parent Structure: Acetic acid ().
- Principal Substituent: A sulfanyl group () attached to carbon 2 of the acetic acid.
- Secondary Substituent: A phenyl ring attached to the sulfur.
- Ring Substitutions: The phenyl ring bears a methyl group at position 2 and a chlorine atom at position 3.

Preferred IUPAC Name: 2-[(3-Chloro-2-methylphenyl)sulfanyl]acetic acid

Chemical Identifiers

Identifier Type	Value
CAS Registry Number	6375-67-3
Molecular Formula	
Molecular Weight	216.68 g/mol
SMILES	<chem>Cc1c(Cl)cccc1SCC(=O)O</chem>
InChI Key	IRDNJGWKZWNWCV-UHFFFAOYSA-N

Physicochemical Profiling

Understanding the physical properties is essential for optimizing extraction and purification protocols.

Property	Value (Experimental/Predicted)	Relevance
Physical State	Solid (Crystalline powder)	Standard handling; likely stable at RT.
pKa (Acid)	~3.6 – 3.8 (Predicted)	Stronger acid than acetic acid (4.76) due to the electron-withdrawing sulfur and phenyl ring.
LogP	~2.8	Moderate lipophilicity; soluble in DCM, EtOAc, and alcohols.
Solubility (Water)	Low (Acid form)	Precipitates upon acidification of aqueous alkaline solutions.
Solubility (Base)	High	Forms water-soluble sodium/potassium salts.

Synthetic Methodology

The synthesis of 3-Chloro-2-methylphenylthioacetic acid typically proceeds via the alkylation of the corresponding thiophenol. Because 3-chloro-2-methylbenzenethiol is not always commercially available, a robust de novo synthesis starting from the aniline is described below.

Retrosynthetic Analysis

The target molecule is disassembled into two key synthons:

- Nucleophile: 3-Chloro-2-methylbenzenethiol (generated from 3-chloro-2-methylaniline).
- Electrophile: Chloroacetic acid (or sodium chloroacetate).

Step-by-Step Protocol

Stage 1: Preparation of the Thiol (Leuckart Thiophenol Synthesis)

- Reagents: 3-Chloro-2-methylaniline,

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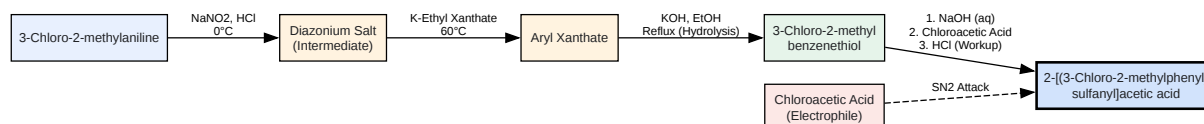
, Potassium Ethyl Xanthate, KOH.

- **Diazotization:** Dissolve the aniline in concentrated and cool to 0°C. Add aqueous dropwise to form the diazonium salt.
- **Xanthate Formation:** Slowly add the cold diazonium solution to a warmed (60°C) solution of potassium ethyl xanthate. The diazonium group is displaced by the xanthate.
- **Hydrolysis:** Reflux the resulting aryl xanthate with KOH pellets in ethanol for 4 hours to cleave the xanthate ester, yielding the thiolate.

Stage 2: S-Alkylation (The Coupling Step)

- **Reagents:** Thiolate solution (from Stage 1), Chloroacetic acid, NaOH.
- **Coupling:** To the alkaline thiolate solution, add a solution of chloroacetic acid (neutralized previously with to form the salt).
- **Reflux:** Heat the mixture at reflux for 2–3 hours. The sulfur nucleophile attacks the -carbon of the chloroacetate (mechanism).
- **Workup:** Cool the solution and wash with diethyl ether to remove non-acidic impurities (unreacted disulfides).
- **Isolation:** Acidify the aqueous layer to pH ~2 using concentrated . The product, 2-[(3-Chloro-2-methylphenyl)sulfanyl]acetic acid, will precipitate as a white/off-white solid.
- **Purification:** Recrystallize from ethanol/water or benzene/petroleum ether.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway from aniline precursor to final arylthioacetic acid.

Applications in Drug Discovery

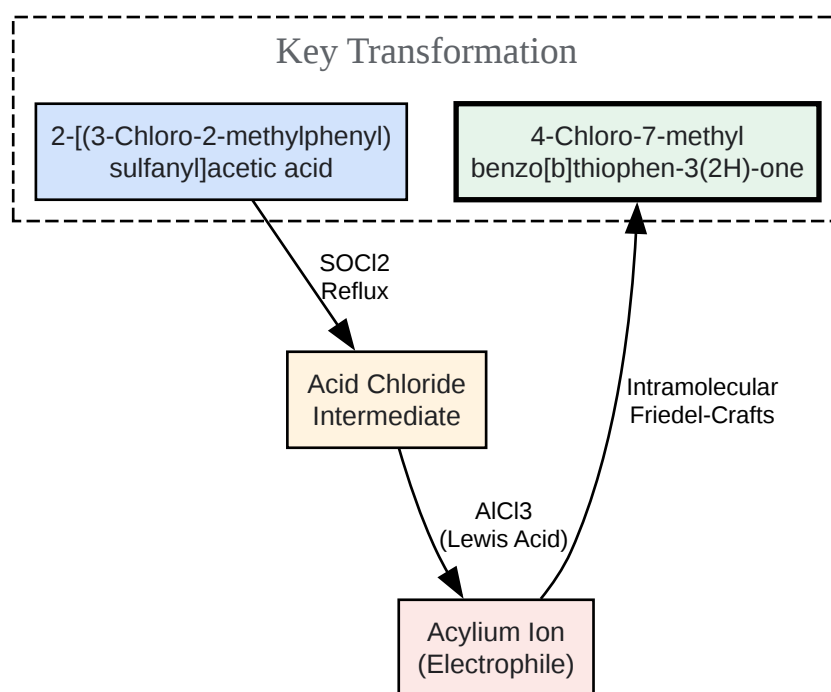
The primary utility of 3-Chloro-2-methylphenylthioacetic acid lies in its ability to undergo intramolecular cyclization to form benzothiophenes.

Benzothiophene Cyclization

Benzothiophenes are privileged scaffolds in medicinal chemistry, found in drugs like Raloxifene and Zileuton. The "3-chloro-2-methyl" substitution pattern of the starting material dictates the substitution of the final heterocycle.

- **Reaction:** Intramolecular Friedel-Crafts Acylation.
- **Reagents:**
(to form acid chloride) followed by
(Lewis Acid) or Polyphosphoric Acid (PPA).
- **Regioselectivity:** The cyclization occurs at the ortho position relative to the sulfur. Since one ortho position is blocked by the methyl group (position 2 of the phenyl ring), cyclization is forced to the other ortho position (position 6), yielding 4-chloro-7-methylbenzo[b]thiophen-3(2H)-one.

Mechanism of Action (Cyclodehydration)



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Figure 2: Cyclization pathway to the benzothiophene core.

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